

"Ethanone, 1-(1-cycloocten-1-yl)-" molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Ethanone, 1-(1-cycloocten-1-yl)-**

Cat. No.: **B144022**

[Get Quote](#)

A Technical Overview of Ethanone, 1-(1-cycloocten-1-yl)-

This document provides a concise summary of the fundamental molecular properties of **Ethanone, 1-(1-cycloocten-1-yl)-**, a compound of interest for researchers and professionals in chemical and material sciences.

Core Molecular Data

The essential molecular identifiers and properties for **Ethanone, 1-(1-cycloocten-1-yl)-** are presented below. This information is critical for analytical and synthetic applications.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₆ O	[1]
Molecular Weight	152.236 g/mol	[1]
CAS Number	147384-73-4 (for [R-(Z)]-isomer)	[1]

A related isomer, Ethanone, 1-(3-cycloocten-1-yl)-, has a molecular formula of C₁₀H₁₆O and a molecular weight of 152.23 g/mol [\[2\]](#).

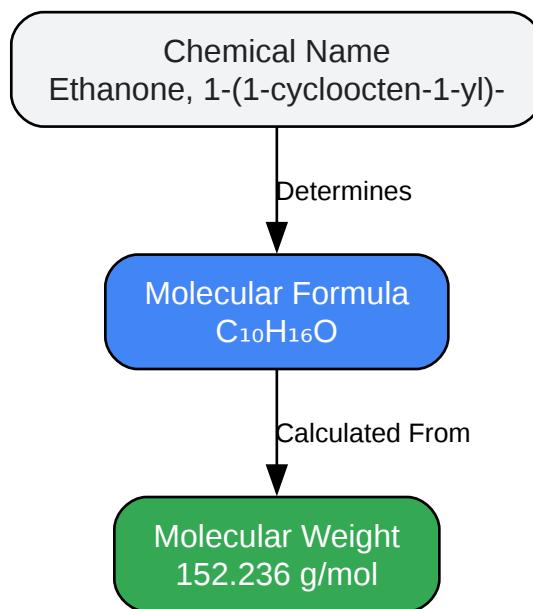
Experimental Protocols and Further Data

Detailed experimental protocols for the synthesis or analysis of **Ethanone, 1-(1-cycloocten-1-yl)-** are not readily available in public literature. The compound is listed as a fragrance ingredient, and specific manufacturing or research protocols are often proprietary.

Due to the nature of this compound as a fragrance component, information regarding its involvement in biological signaling pathways is not applicable. Therefore, a diagrammatic representation of such pathways is not relevant to the chemical properties and applications of this molecule.

Logical Relationship of Compound Identification

The following diagram illustrates the logical flow from the chemical name to its fundamental properties.



[Click to download full resolution via product page](#)

Caption: Logical flow from chemical nomenclature to molecular properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ethanone, 1-(1-cycloocten-1-yl)-, [R-(Z)]- (9CI) | lookchem [lookchem.com]
- 2. Ethanone, 1-(3-cycloocten-1-yl)- | C10H16O | CID 56841839 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. ["Ethanone, 1-(1-cycloocten-1-yl)-" molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b144022#ethanone-1-1-cycloocten-1-yl-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

